

# (3-Chloropyrazin-2-yl)methanamine Hydrochloride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: (3-Chloropyrazin-2-yl)methanamine

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physicochemical properties of **(3-Chloropyrazin-2-yl)methanamine** hydrochloride. This compound is a critical intermediate in the synthesis of targeted therapies, most notably the Bruton's tyrosine kinase (BTK) inhibitor, Acabrutinib. This guide details its chemical and physical characteristics, provides experimental protocols for its synthesis and analysis, and visualizes its role in synthetic and biological pathways.

## Core Physicochemical Properties

**(3-Chloropyrazin-2-yl)methanamine** hydrochloride is a solid compound whose appearance is reported variably as a white, off-white to gray, or black solid, likely depending on its purity.<sup>[1][2][3]</sup>

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>7</sub> Cl <sub>2</sub> N <sub>3</sub>	[4][5]
Molecular Weight	180.04 g/mol	[4][5]
IUPAC Name	(3-chloropyrazin-2-yl)methanamine;hydrochloride	[4]
CAS Number	939412-86-9	[4]
Physical Appearance	White to off-white or gray solid	[2][3]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
pKa	Data not available	

Note: Specific experimentally determined values for melting point, boiling point, solubility, and pKa are not readily available in the public domain. These properties would typically be determined empirically during the drug development process.

## Spectral Data Summary

While specific spectral data is often proprietary, the following table summarizes the types of analyses commonly used to characterize **(3-Chloropyrazin-2-yl)methanamine** hydrochloride. Commercial suppliers indicate the availability of such data upon request.[6][7]

Spectroscopic Technique	Purpose
$^1\text{H}$ and $^{13}\text{C}$ Nuclear Magnetic Resonance (NMR)	Structural elucidation and confirmation of the chemical environment of protons and carbons.
Infrared (IR) Spectroscopy	Identification of functional groups present in the molecule.
Mass Spectrometry (MS)	Determination of the molecular weight and fragmentation pattern.
High-Performance Liquid Chromatography (HPLC)	Assessment of purity and quantification.

## Experimental Protocols

### Synthesis of (3-Chloropyrazin-2-yl)methanamine hydrochloride

A common synthetic route to (3-Chloropyrazin-2-yl)methanamine hydrochloride involves the reduction of 2-chloro-3-cyanopyrazine.[\[1\]](#)

Materials:

- 3-chloropyrazine-2-carbonitrile
- Raney Nickel
- Acetic Acid
- Toluene
- 1N Hydrochloric Acid
- Tetrahydrofuran (THF)
- Hydrogen gas supply

Procedure:

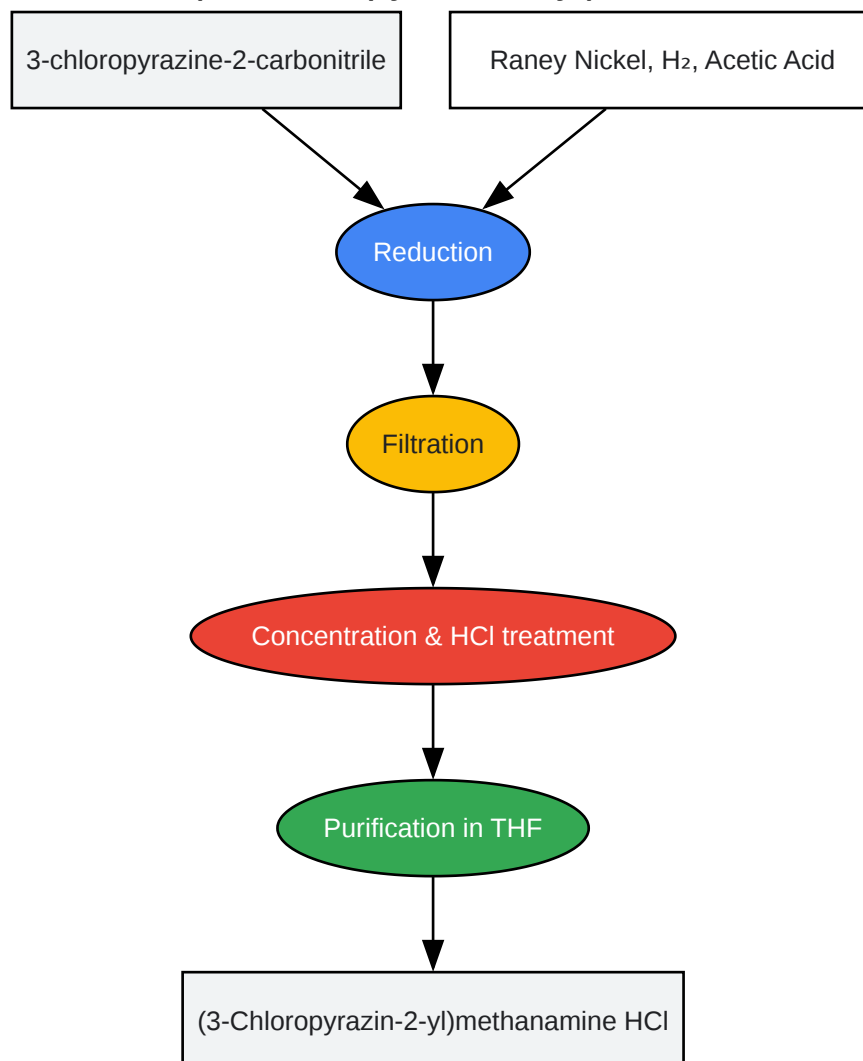
- A solution of 3-chloropyrazine-2-carbonitrile (1.0 eq.) in acetic acid is prepared.
- Raney Nickel is added to the solution.
- The reaction mixture is stirred at room temperature under a hydrogen atmosphere for approximately 36 hours.
- Upon completion, the reaction mixture is filtered to remove the catalyst.
- The filtrate is concentrated by rotary evaporation.
- The residue is azeotropically dried with toluene.
- 1N Hydrochloric acid is added, followed by another azeotropic distillation with toluene.
- The resulting residue is dissolved in tetrahydrofuran (THF) and filtered to remove any insoluble material.
- The filtrate is concentrated under reduced pressure to yield **(3-Chloropyrazin-2-yl)methanamine** hydrochloride.<sup>[1]</sup>

## Visualizations

### Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **(3-Chloropyrazin-2-yl)methanamine** hydrochloride.

## Synthesis of (3-Chloropyrazin-2-yl)methanamine HCl



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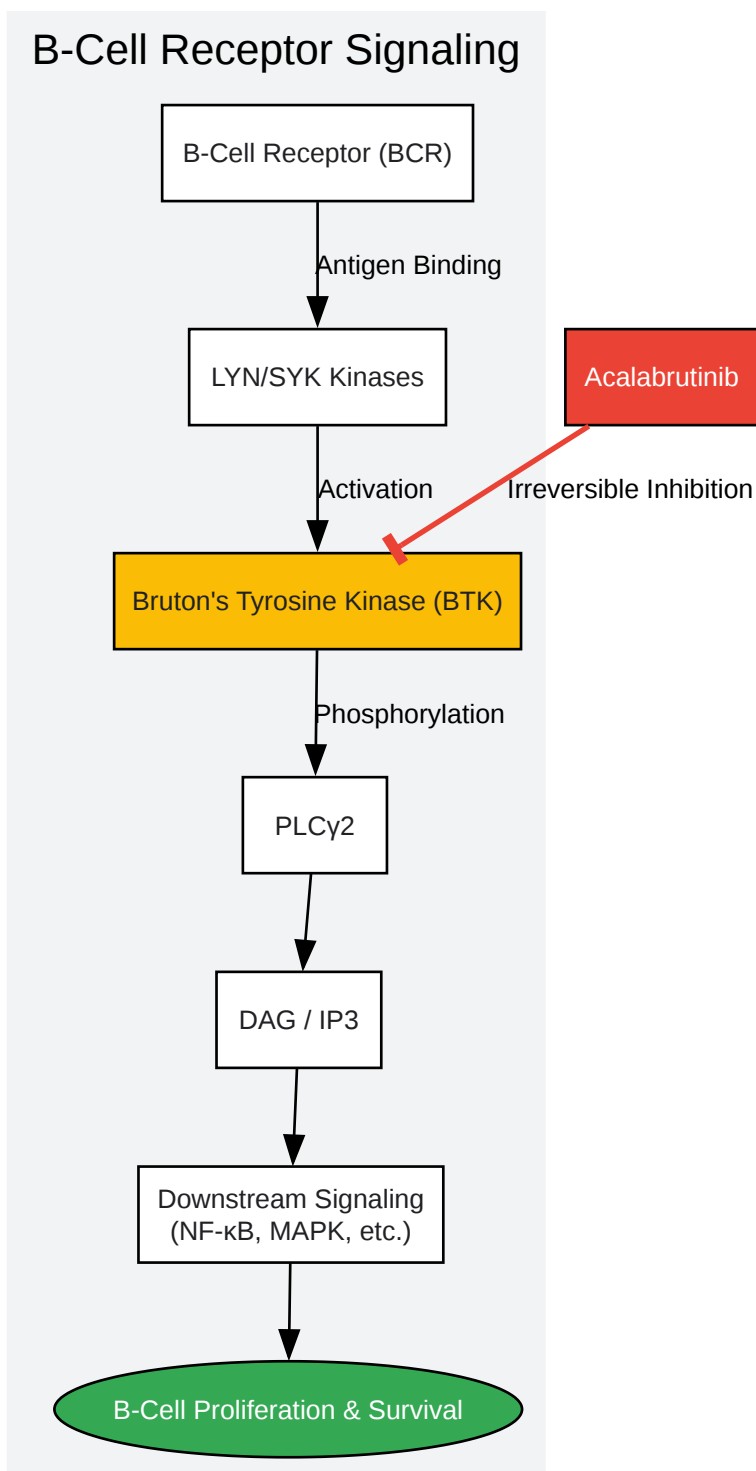
## Synthesis Workflow Diagram

## Role in Acalabrutinib Synthesis and BTK Signaling Pathway

**(3-Chloropyrazin-2-yl)methanamine** hydrochloride is a pivotal building block in the multi-step synthesis of Acalabrutinib. Acalabrutinib is a potent and selective inhibitor of Bruton's tyrosine kinase (BTK), a key enzyme in the B-cell receptor (BCR) signaling pathway. This pathway is crucial for the proliferation and survival of various B-cell malignancies.

The diagram below illustrates the BTK signaling pathway and the inhibitory action of Acalabrutinib.

### BTK Signaling Pathway Inhibition by Acalabrutinib



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### BTK Signaling Pathway Diagram

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